

Floctafenine synthesis route and degradation products

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Compound Focus: Floctafenine

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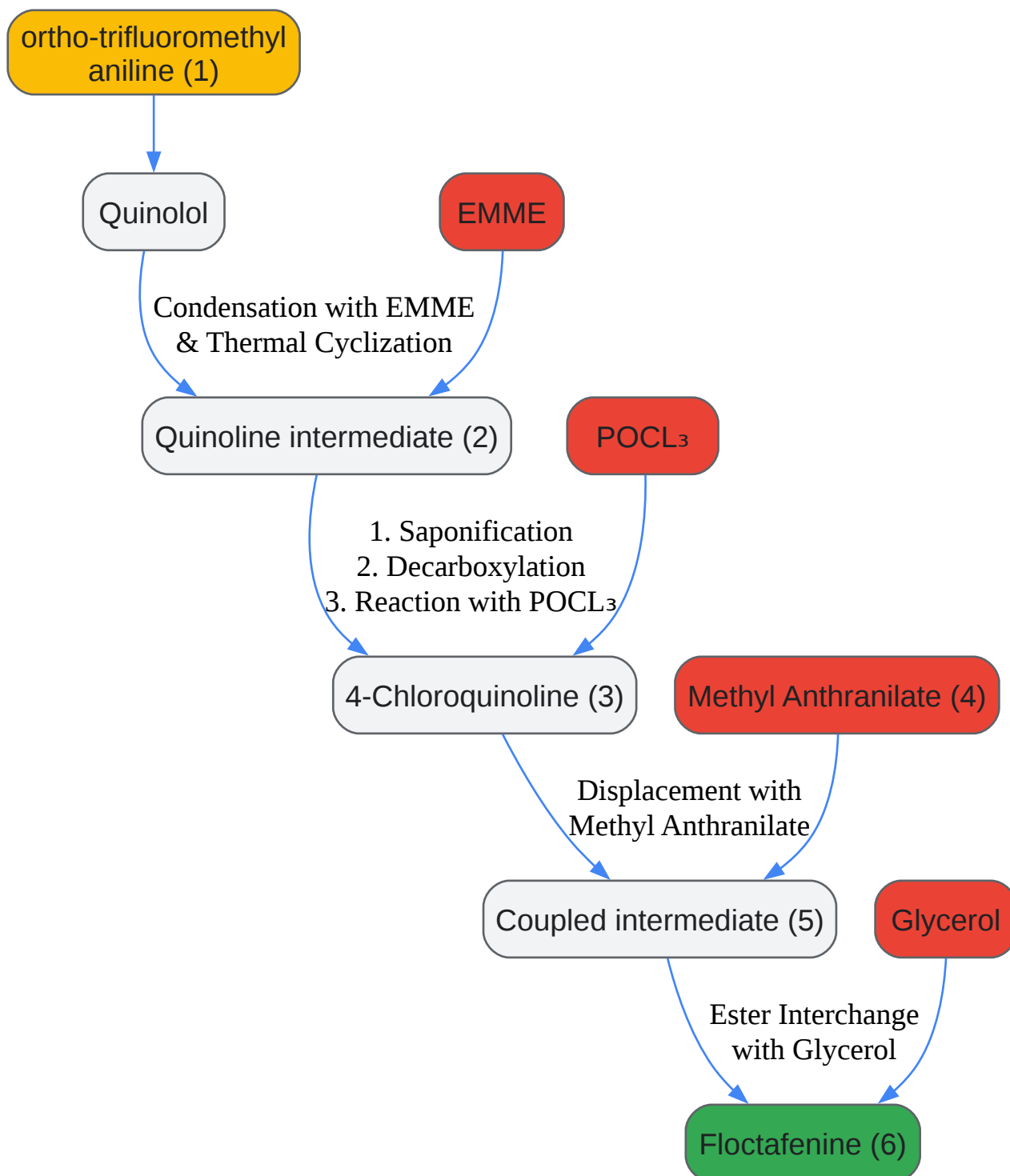
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Floctafenine Synthesis Route

The synthesis of **Floctafenine** is a multi-step process beginning with **ortho-trifluoromethyl aniline** [1]. The key steps, intermediates, and conditions are summarized in the table and diagram below.

Step	Key Reactant/Intermediate	Process / Reaction	Outcome / Intermediate
1	ortho-trifluoromethyl aniline (1)	Conversion to a quinolol [1].	Preparation for cyclization.
2	---	Condensation with ethoxy methylene malonic diethyl ester (EMME) and thermal cyclization [1].	Formation of quinoline intermediate (2).
3	Intermediate (2)	Saponification, decarboxylation, and reaction with phosphorus oxychloride [1].	Conversion to 4-chloroquinoline (3).
4	4-chloroquinoline (3) + Methyl anthranilate (4)	Displacement of chlorine [1].	Coupled intermediate (5).

Step	Key Reactant/Intermediate	Process / Reaction	Outcome / Intermediate
5	Coupled intermediate (5) + Glycerol	Ester interchange reaction [1].	Final product: Floctafenine (6).



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Synthesis workflow of **Floctafenine** from ortho-trifluoromethyl aniline [1].

Degradation Products and Analysis

The primary degradation product of **Floctafenine** is **Floctafenic Acid (FLA)**, formed via hydrolytic degradation of the ester bond [2]. This product is also the main metabolite of **Floctafenine** *in vivo* [2].

A validated **Micellar Liquid Chromatography (MLC)** method can simultaneously determine **Floctafenine** and Floctafenic Acid for stability studies and plasma analysis [2]. The key parameters of this method are detailed below.

Parameter	Specification / Value
Analytical Method	Micellar Liquid Chromatography (MLC)
Column	CLC Shim-Pack C8 (150 x 4.6 mm id, 5 µm)
Mobile Phase	0.15 M Sodium Dodecyl Sulfate, 10% n-propanol, 0.3% triethylamine in 0.02 M orthophosphoric acid (pH 3.0)
Flow Rate	1.0 mL/min
Detection	UV at 360 nm
Linear Range (FLF)	0.5 - 25.0 µg/mL
Linear Range (FLA)	0.4 - 10.0 µg/mL
LOD (FLF)	0.16 µg/mL
LOD (FLA)	0.12 µg/mL

Degradation Behavior Under ICH-Stress Conditions: Forced degradation studies under conditions recommended by the International Conference on Harmonization (ICH) demonstrate that **Floctafenine** is particularly susceptible to **alkaline hydrolysis** [2]. The method is stability-indicating and can directly determine the main metabolite (FLA) in human plasma without prior extraction, with a mean recovery of $110.50 \pm 6.5\%$ [2].

Additional Technical Data

For a comprehensive overview, the following table summarizes key chemical, pharmacological, and toxicological data for **Floctafenine**.

Property / Aspect	Description / Value
Chemical Formula	$C_{20}H_{17}F_3N_2O_4$ [1] [3] [4]
Molecular Weight	406.36 g/mol [1] [3] [4]
Melting Point	179-180°C [3] [4]
Mechanism of Action	Nonsteroidal Anti-inflammatory Drug (NSAID); inhibits COX-1 and COX-2 (slightly more potent towards COX-1) [4] [5]
Primary Use	Management of mild to moderate acute pain [3] [6]
Toxicology (Acute, Rat, Oral)	LD ₅₀ = 535 mg/kg [4]

Pharmacological and Clinical Context:

- A meta-analysis of controlled clinical trials concluded that **Floctafenine** provided good to excellent analgesia in 60-70% of patients with acute dental or postoperative pain and was significantly more effective than placebo [6].
- Due to its relatively weak cyclooxygenase inhibition, **Floctafenine** has been investigated as a potential alternative for patients with adverse reactions (e.g., urticaria, asthma) to other NSAIDs, with a low cross-reactivity rate of 8.7% in one study [7].

Key Takeaways for Researchers

- **Synthesis:** The synthesis is well-established, proceeding through a 4-chloroquinoline intermediate crucial for the final coupling, and is finalized with an ester interchange using glycerol [1].
- **Degradation:** The primary degradation product and metabolite is Floctafenic Acid, formed by ester hydrolysis. Stability studies must prioritize alkaline conditions [2].
- **Analysis:** The provided MLC method offers a robust, stability-indicating protocol for simultaneous quantification of the drug and its degradant in both pharmaceutical formulations and biological matrices like human plasma [2].

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References

1. - Wikipedia Floctafenine [en.wikipedia.org]
2. Simultaneous determination of floctafenine and its ... [pubmed.ncbi.nlm.nih.gov]
3. : Uses, Interactions, Mechanism of... | DrugBank Online Floctafenine [go.drugbank.com]
4. CAS No. 23779-99-9 | Chemsrsc [chemsrc.com]
5. Floctafenine | Analgesic Agent [medchemexpress.com]
6. Evaluation of the analgesic efficacy of floctafenine - A meta ... [cris.ariel.ac.il]
7. Floctafenine: a valid alternative in patients with adverse ... [pubmed.ncbi.nlm.nih.gov]

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